

Technical Support Center: 2-Bromobutane-d5

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Compound of Interest

Compound Name: 2-Bromobutane-d5

Cat. No.: B15290050

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This guide provides essential information on the storage, stability, and handling of **2-Bromobutane-d5** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Bromobutane-d5**?

A: **2-Bromobutane-d5** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[1] It is crucial to keep it away from heat, sparks, open flames, and other sources of ignition.^[1] For laboratory settings, storage in a designated flammables area or a specialized fire-resistant cabinet is recommended.^[1] Ensure the container is properly labeled and shielded from direct sunlight.^[1]

Q2: How stable is **2-Bromobutane-d5**?

A: Under recommended storage conditions, **2-Bromobutane-d5** is considered chemically stable at room temperature.^[2] However, it has a "fair" shelf life, and prolonged storage should be in a cool, dry place to minimize degradation.

Q3: What are the signs of decomposition?

A: A visual sign of potential degradation is a change in color, from colorless to light brown or yellow.^{[3][2]} The presence of acidic fumes (hydrogen bromide) upon opening the container also indicates decomposition.

Q4: What substances are incompatible with **2-Bromobutane-d5**?

A: Avoid contact with strong oxidizing agents, strong bases, alkali and alkaline earth metals, and amines.^{[3][2]}

Q5: What are the hazardous decomposition products of **2-Bromobutane-d5**?

A: When heated to decomposition or in the event of a fire, **2-Bromobutane-d5** can emit toxic fumes of hydrogen bromide gas and carbon oxides.^{[4][2][5]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Change in liquid color (colorless to yellow/brown)	Exposure to light or heat; gradual decomposition.	If the color change is significant, the product may be degraded. It is advisable to use a fresh vial for sensitive experiments. Ensure future storage is in a dark, cool location.
Presence of a strong, acidic odor upon opening	Decomposition leading to the formation of hydrogen bromide.	Work in a well-ventilated fume hood. The product is likely degraded and may not be suitable for use.
Inconsistent experimental results	Impurities from degradation affecting the reaction.	Verify the purity of the 2-Bromobutane-d5 using an appropriate analytical method (e.g., GC-MS, NMR). If impurities are detected, use a new, unopened vial.
Precipitate formation	Contamination or reaction with storage container/impurities.	Do not use the material. Dispose of it according to your institution's hazardous waste guidelines.

Storage and Stability Data

Parameter	Recommendation/Value	Source
Storage Temperature	Room temperature, in a cool place.	[2]
Shelf Life	Fair	
Light Sensitivity	Avoid sunlight.	[3]
Air/Moisture Sensitivity	Store in a tightly closed container in a dry place.	[1]
Boiling Point	91 °C	[2]
Melting Point	-112 °C	[4][2]
Flash Point	21 °C	[4][2]

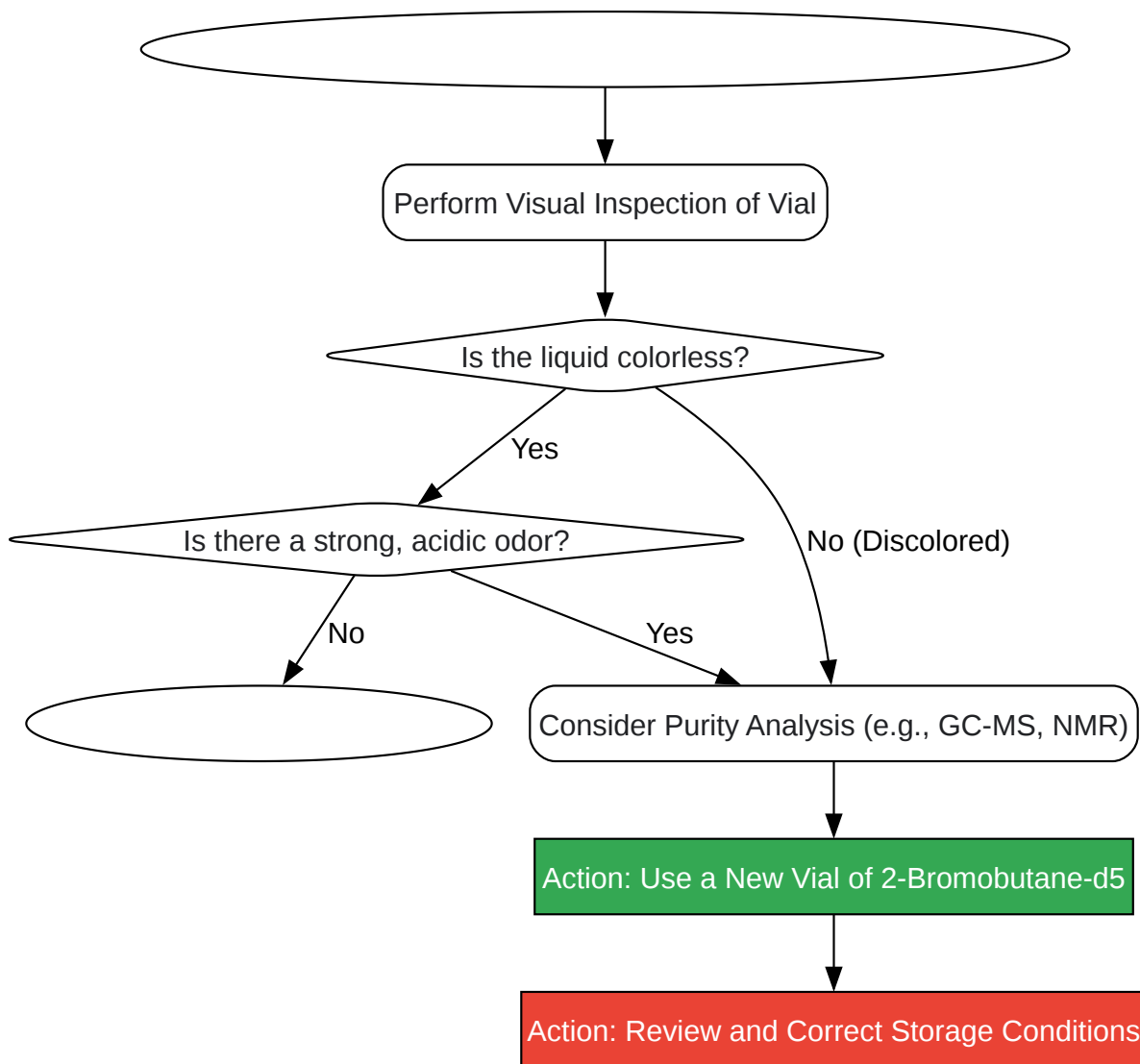
Experimental Protocols

Protocol: Visual Inspection for Stability Assessment

- Objective: To qualitatively assess the stability of stored **2-Bromobutane-d5**.
- Materials: Vial of **2-Bromobutane-d5**, white background.
- Procedure:
 1. Before opening, visually inspect the liquid against a white background.
 2. Note the color of the liquid. A pure sample should be colorless.[3][2]
 3. Observe for any particulate matter or precipitate.
 4. Carefully open the container in a fume hood and cautiously note any strong, acidic odors.
- Interpretation:
 - A yellow or brown discoloration suggests potential degradation.

- The presence of a sharp, acidic odor indicates the formation of hydrogen bromide, a decomposition product.
- The presence of solids indicates contamination or significant degradation.

Diagrams



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